

# Safe handling and storage procedures for 2,6-Dibromo-p-benzoquinone

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## Compound of Interest

Compound Name: 2,6-Dibromo-p-benzoquinone

Cat. No.: B050551

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## Technical Support Center: 2,6-Dibromo-p-benzoquinone

This guide provides essential safety information, handling procedures, and troubleshooting for researchers, scientists, and drug development professionals working with **2,6-Dibromo-p-benzoquinone**.

## Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **2,6-Dibromo-p-benzoquinone**?

A1: **2,6-Dibromo-p-benzoquinone** is a hazardous substance. It can cause skin and serious eye irritation.<sup>[1]</sup> It may also cause respiratory irritation.<sup>[1]</sup> Ingestion and inhalation can be harmful.<sup>[1]</sup> It is crucial to handle this chemical with appropriate personal protective equipment in a well-ventilated area.<sup>[1][2]</sup>

Q2: What personal protective equipment (PPE) is required when handling this chemical?

A2: When handling **2,6-Dibromo-p-benzoquinone**, it is mandatory to use the following PPE:

- Eye Protection: Chemical safety goggles or glasses that meet OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.<sup>[2][3]</sup>
- Hand Protection: Wear appropriate protective gloves to prevent skin exposure.<sup>[2]</sup>

- Body Protection: Wear appropriate protective clothing to prevent skin exposure.[2]
- Respiratory Protection: If working in an area with poor ventilation or where dust may be generated, a NIOSH/MSHA or European Standard EN 149 approved respirator is necessary.  
[1]

Q3: What should I do in case of accidental skin or eye contact?

A3: Immediate action is critical:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Seek immediate medical attention.[1]
- Skin Contact: Immediately wash off with soap and plenty of water while removing all contaminated clothing and shoes. Get medical attention if irritation develops.[1]

Q4: How should I handle a spill of **2,6-Dibromo-p-benzoquinone**?

A4: In the event of a spill, ensure adequate ventilation and wear the proper personal protective equipment. Avoid generating dust. Sweep up the spilled material and place it into a suitable, labeled container for disposal.[1][2]

Q5: What are the proper storage conditions for **2,6-Dibromo-p-benzoquinone**?

A5: Store the chemical in a tightly closed container in a dry, cool, and well-ventilated area.[2][3] It is recommended to keep it refrigerated at a temperature between 2°C and 8°C.[4][5] Keep it away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[1]

Q6: How do I dispose of **2,6-Dibromo-p-benzoquinone** waste?

A6: Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations. Do not empty into drains.[3]

## Quantitative Data Summary

| Property            | Value  | Source                                  |
|---------------------|--|---|
| Molecular Formula   | C <sub>6</sub> H <sub>2</sub> Br <sub>2</sub> O <sub>2</sub> | <a href="#">[4]</a> <a href="#">[6]</a> |
| Molecular Weight    | 265.89 g/mol   | <a href="#">[4]</a> <a href="#">[6]</a> |
| Appearance          | Yellow to red solid/powder                                   | <a href="#">[1]</a> <a href="#">[6]</a> |
| Melting Point       | 131-132 °C   | <a href="#">[7]</a>                     |
| Storage Temperature | 2-8°C  | <a href="#">[4]</a> <a href="#">[5]</a> |

## Safe Handling and Storage Protocols

### Receiving and Inspection:

- Upon receipt, visually inspect the container for any damage or leaks.
- Ensure the container is properly labeled.
- Verify that the Safety Data Sheet (SDS) is accessible.

### Handling in the Laboratory:

- Always handle **2,6-Dibromo-p-benzoquinone** in a well-ventilated area, preferably in a chemical fume hood.[\[2\]](#)
- Wear all required personal protective equipment (PPE) as detailed in the FAQ section.
- Avoid generating dust.[\[2\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)[\[2\]](#)
- Do not eat, drink, or smoke in the area where the chemical is handled.

### Storage:

- Store in a tightly sealed, original container.[\[2\]](#)
- Keep in a cool, dry, and well-ventilated place.[\[2\]](#)[\[3\]](#)

- Refrigerate between 2°C and 8°C for long-term stability.[4][5]
- Store away from incompatible substances like strong oxidizing agents, acids, and bases.[1]

#### Emergency Procedures:

- Fire: Use a dry chemical, carbon dioxide, water spray, or foam to extinguish.[1] Wear a self-contained breathing apparatus.[2]
- Spill: Evacuate the area. Wear appropriate PPE. Control the source of the spill if possible. Contain the spill and prevent it from entering drains. Sweep up the solid material, minimizing dust generation, and place it in a labeled container for disposal.[1][2]
- First Aid: Follow the procedures outlined in the FAQ section for skin and eye contact. For inhalation, move the person to fresh air. If ingested, rinse the mouth with water and seek immediate medical attention.[1]

## Workflow for Safe Handling of 2,6-Dibromo-p-benzoquinone

Caption: Logical workflow for the safe handling of **2,6-Dibromo-p-benzoquinone**.

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- To cite this document: BenchChem. [Safe handling and storage procedures for 2,6-Dibromo-p-benzoquinone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b050551#safe-handling-and-storage-procedures-for-2-6-dibromo-p-benzoquinone]

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